

Lsd1-IN-22 (CAS: 2821068-05-5): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Lsd1-IN-22

Cat. No.: B12397650

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Lsd1-IN-22**, a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1). This document consolidates key chemical and biological data, detailed experimental methodologies, and relevant signaling pathways to support ongoing research and drug development efforts targeting LSD1.

Core Compound Data

Lsd1-IN-22, also identified as cis-4-Br-2,5-F2-PCPA, is a derivative of trans-2-phenylcyclopropylamine (PCPA) and functions as a covalent inhibitor of LSD1.^[1] Its chemical and biological properties are summarized below.

Property	Value	Reference
CAS Number	2821068-05-5	[2][3]
Molecular Formula	C ₉ H ₈ BrF ₂ N	[4]
Molecular Weight	248.07 g/mol	[4]
Synonyms	cis-4-Br-2,5-F ₂ -PCPA, S1024	[1][5]
Mechanism of Action	Covalent inhibitor of LSD1	[1]
Ki (LSD1)	98 nM (0.094 μM)	[1][2]
Ki (LSD2)	8.4 μM	[1]

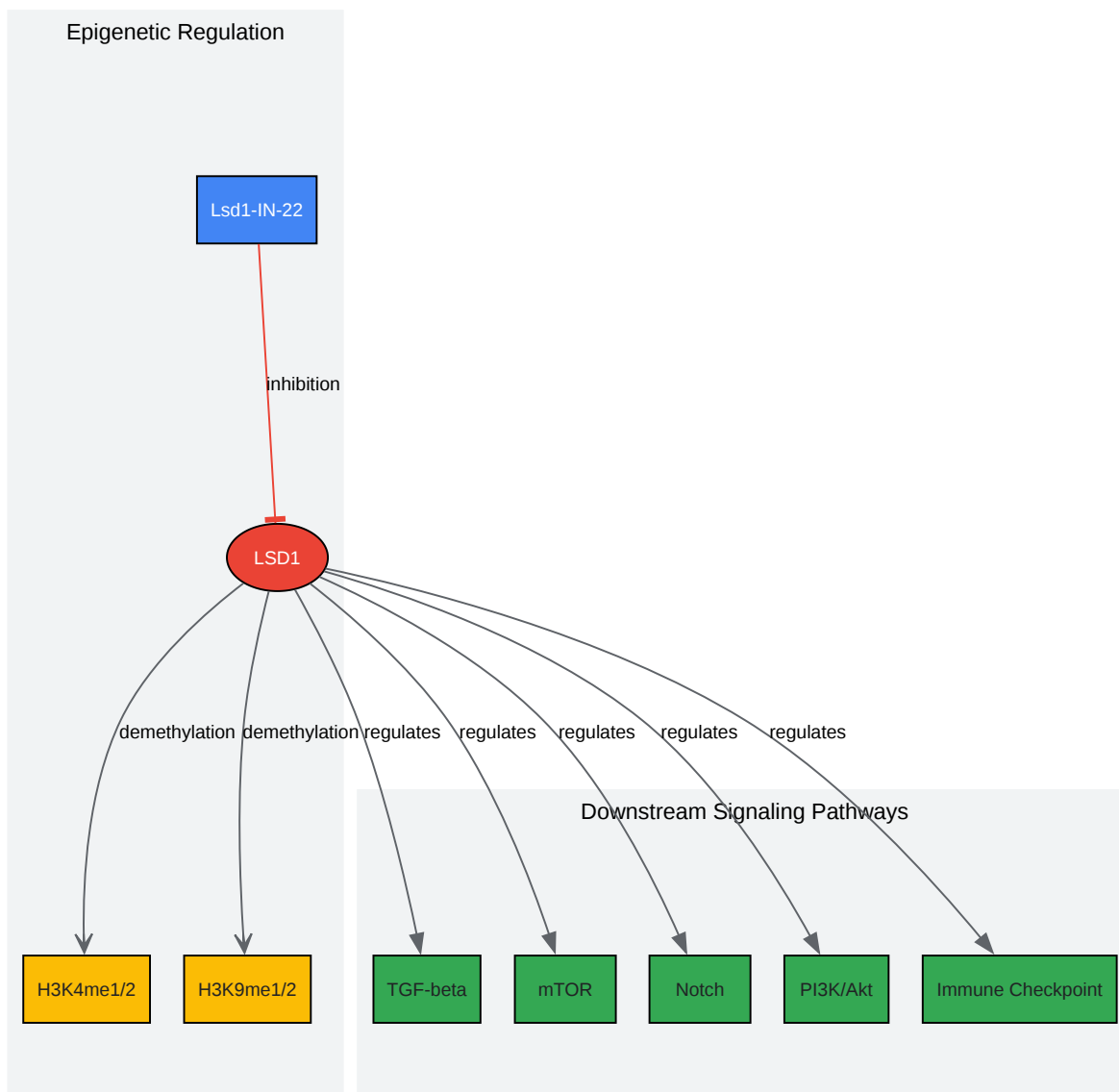
Mechanism of Action and Signaling Pathways

LSD1 is a flavin adenine dinucleotide (FAD)-dependent amine oxidase that plays a crucial role in transcriptional regulation by demethylating histone H3 at lysine 4 (H3K4me1/2) and lysine 9 (H3K9me1/2).[6][7] By inhibiting LSD1, **Lsd1-IN-22** modulates the methylation status of these key histone marks, leading to the reactivation of silenced tumor suppressor genes and the suppression of oncogenic pathways.

LSD1 is implicated in several critical signaling pathways in cancer, including:

- TGF-β Signaling: LSD1 can regulate the expression of TGF-β family members.[1]
- mTOR Signaling: LSD1 has been shown to negatively regulate autophagy through the mTOR signaling pathway in certain cancer cells.[5]
- Notch and PI3K/Akt/mTOR Pathways: LSD1 can promote the activation of both the Notch and PI3K/Akt/mTOR signaling pathways in some cancers.[8]
- Immune Checkpoint Regulation: LSD1 can regulate the expression of immune checkpoint proteins like PD-L1.[1]

Below is a simplified representation of the signaling pathways influenced by LSD1.





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